Application Notes and Protocols: Methods for Synthesizing MDL-899 and Its Analogues

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Compound of Interest

Compound Name:	*Lge-899*
CAS No.:	*1221722-10-6*
Cat. No.:	*B608555*

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Introduction

MDL-899, also known as Mopidralazine, is a potent, long-acting antihypertensive agent that functions as a direct arteriolar vasodilator.[1] Its chemical structure, N-(2,5-dimethyl-1H-pyrrol-1-yl)-6-(4-morpholinyl)-3-pyridazinamine, is built upon a 3,6-disubstituted pyridazine core. This scaffold is of significant interest to medicinal chemists due to its established biological activity and the potential for developing novel analogues with modulated pharmacokinetic and pharmacodynamic profiles.

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the synthesis of MDL-899. It moves beyond a simple recitation of steps to explain the underlying chemical principles, offering field-proven insights into experimental choices. Furthermore, it details strategic pathways for the rational design and synthesis of diverse analogues, enabling robust structure-activity relationship (SAR) studies.

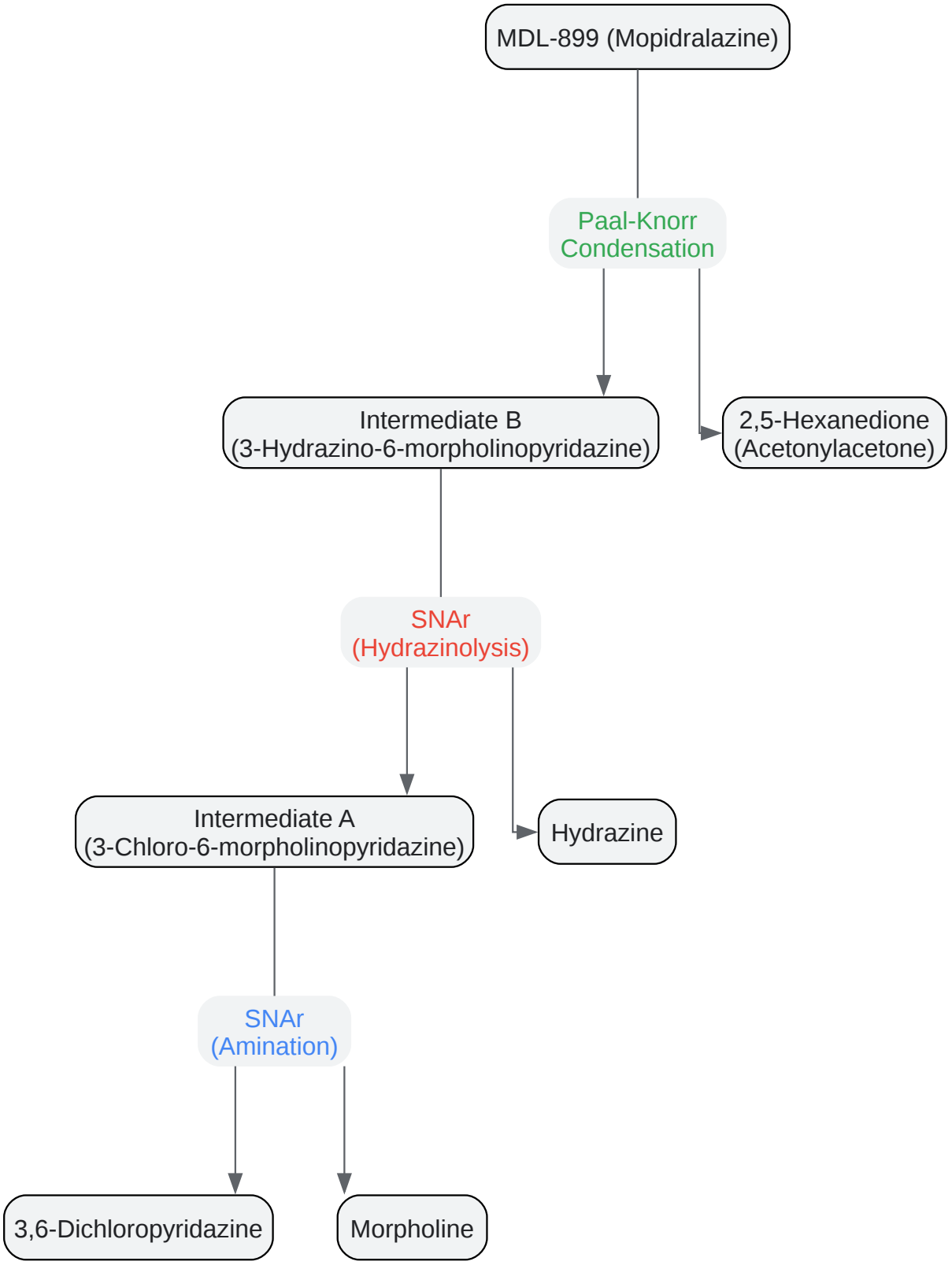
Retrosynthetic Analysis

A logical retrosynthetic analysis of MDL-899 reveals a convergent synthetic strategy. The final Paal-Knorr condensation step is a key transformation, forming the N-aminopyrrole moiety. This

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disconnection leads back to a central hydrazinopyridazine intermediate, which in turn derives from a sequential nucleophilic aromatic substitution (SNAr) on a commercially available starting material.

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Figure 1: Retrosynthetic analysis of MDL-899.

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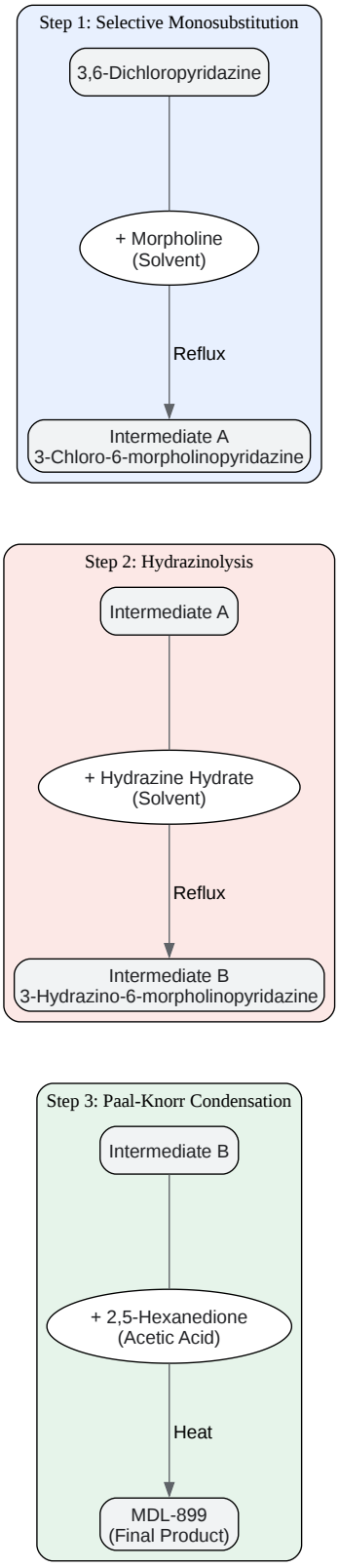
This analysis identifies four key building blocks:

- 3,6-Dichloropyridazine: The foundational scaffold.
- Morpholine: Introduces the 6-position substituent.
- Hydrazine: A crucial nucleophile and precursor to the aminopyrrole nitrogen.
- 2,5-Hexanedione: The 1,4-dicarbonyl component for the final ring formation.

Part 1: Core Synthesis of MDL-899

The synthesis of MDL-899 is efficiently achieved in a three-step sequence starting from 3,6-dichloropyridazine. The differential reactivity of the two chlorine atoms on the electron-deficient pyridazine ring allows for a controlled, sequential substitution.

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Figure 2: Overall synthetic workflow for MDL-899.

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Protocol 1.1: Synthesis of 3-Chloro-6-morpholinopyridazine (Intermediate A)

This initial step involves a nucleophilic aromatic substitution (SNAr). The electron-withdrawing nature of the pyridazine nitrogens activates the chlorine atoms towards substitution. Using the amine nucleophile as the solvent drives the reaction to monosubstitution and minimizes the formation of the disubstituted product.

Parameter	Value
Starting Material	3,6-Dichloropyridazine
Reagent	Morpholine
Solvent	Morpholine (excess)
Temperature	Reflux
Reaction Time	4-6 hours
Work-up	Aqueous precipitation
Typical Yield	>80%

Step-by-Step Methodology:

- To a round-bottom flask equipped with a reflux condenser, add 3,6-dichloropyridazine (1.0 eq).
- Add an excess of morpholine (10-15 eq), which acts as both the reagent and solvent.
- Heat the mixture to reflux (approx. 129 °C) and maintain for 4-6 hours. Monitor the reaction progress by TLC (e.g., using a 1:1 mixture of ethyl acetate:hexanes).
- After completion, cool the reaction mixture to room temperature.
- Pour the mixture slowly into a beaker of cold water with stirring. The product will precipitate as a solid.

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- Collect the solid by vacuum filtration, wash thoroughly with water to remove excess morpholine and its hydrochloride salt.
- Dry the resulting solid (3-chloro-6-morpholinopyridazine) under vacuum.[2][3] The product is often of sufficient purity for the next step, but can be recrystallized from ethanol if necessary.

Protocol 1.2: Synthesis of 3-Hydrazino-6-morpholinopyridazine (Intermediate B)

The remaining chlorine atom is displaced by hydrazine. This reaction is typically performed using hydrazine hydrate, which conveniently serves as both the nucleophile and the reaction solvent.

Parameter	Value
Starting Material	3-Chloro-6-morpholinopyridazine
Reagent	Hydrazine hydrate
Solvent	Hydrazine hydrate (excess)
Temperature	Reflux
Reaction Time	3-5 hours
Work-up	Aqueous precipitation
Typical Yield	High

Step-by-Step Methodology:

- In a round-bottom flask with a reflux condenser, suspend 3-chloro-6-morpholinopyridazine (1.0 eq) in an excess of hydrazine hydrate (e.g., 80-95% solution, 15-20 eq).
- Heat the suspension to reflux (approx. 100-115 °C) for 3-5 hours. The mixture should become homogeneous as the reaction proceeds.
- Monitor the reaction by TLC until the starting material is consumed.

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- Cool the reaction to room temperature and pour it into ice water, which will cause the product to precipitate.
- Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum to yield 3-hydrazino-6-morpholinopyridazine.[2]

Protocol 1.3: Synthesis of MDL-899 via Paal-Knorr Condensation

This final step is a classic Paal-Knorr pyrrole synthesis.[4][5] The hydrazino group of Intermediate B reacts with the two carbonyls of 2,5-hexanedione under acidic conditions. The reaction proceeds via the formation of a di-imine intermediate which then undergoes an intramolecular cyclization and dehydration to form the aromatic pyrrole ring.

Parameter	Value
Starting Material	3-Hydrazino-6-morpholinopyridazine
Reagent	2,5-Hexanedione (Acetonylacetone)
Solvent/Catalyst	Glacial Acetic Acid
Temperature	80-100 °C
Reaction Time	2-4 hours
Work-up	Basification and extraction
Typical Yield	45-55%

Step-by-Step Methodology:

- Dissolve 3-hydrazino-6-morpholinopyridazine (1.0 eq) in glacial acetic acid in a round-bottom flask.
- Add 2,5-hexanedione (1.1-1.2 eq) to the solution.
- Heat the mixture at 80-100 °C for 2-4 hours.[6]

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- After cooling, pour the reaction mixture into water and basify carefully with a saturated solution of sodium bicarbonate or dilute sodium hydroxide until the pH is ~8-9.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate or dichloromethane, 3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization (e.g., from ethyl ether) to yield pure MDL-899.[6]

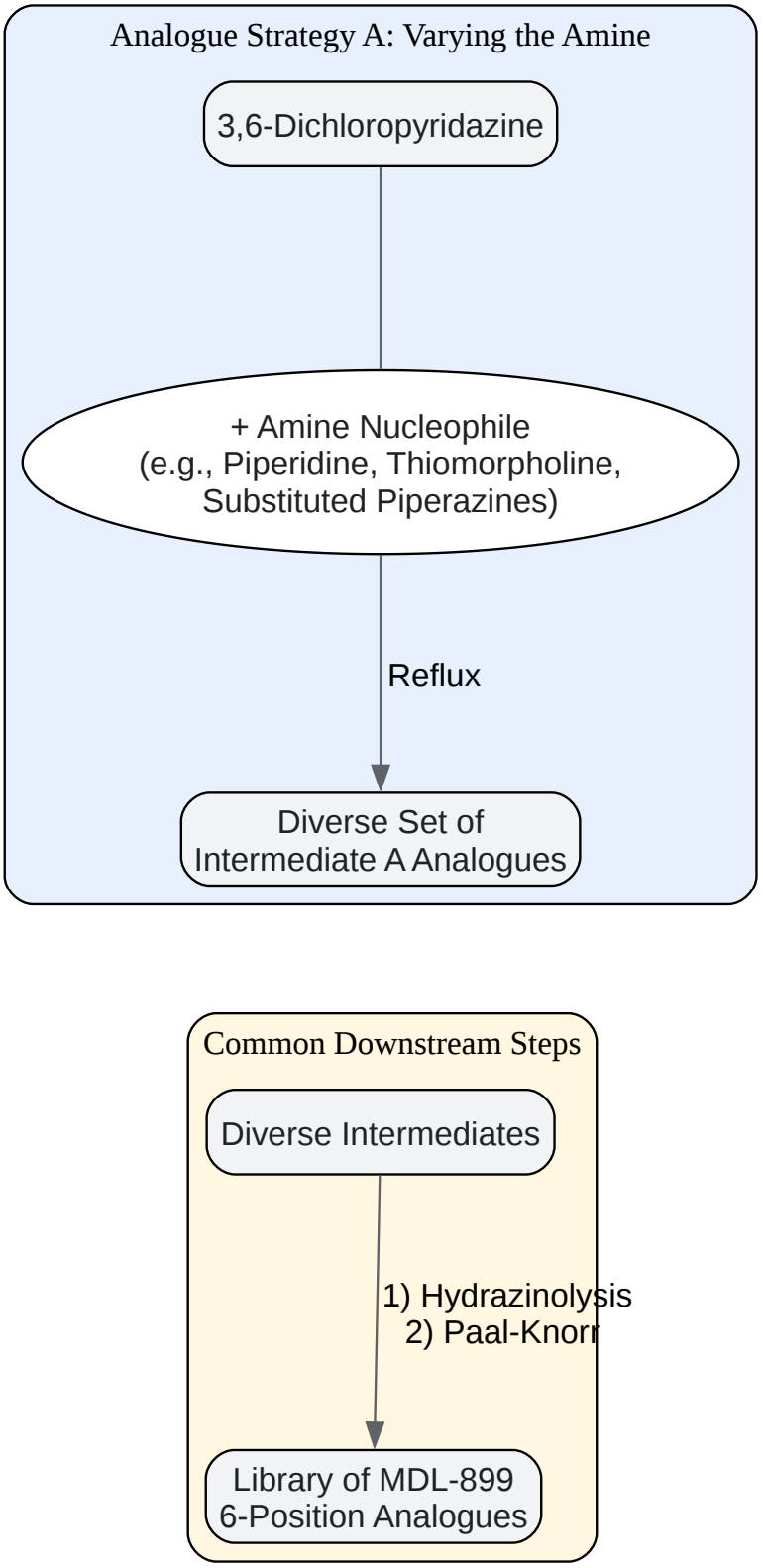
Part 2: Strategies for Analogue Synthesis

The described synthetic route is highly amenable to modification for the creation of diverse analogues, allowing for a systematic exploration of the chemical space around the MDL-899 scaffold.

Strategy A: Variation of the 6-Position Substituent

The morpholine moiety can be readily exchanged by employing different nucleophiles in the first synthetic step (Protocol 1.1). This allows for probing the effects of ring size, basicity, and steric bulk at this position.

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Figure 3: Workflow for generating 6-position analogues.

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General Protocol: Follow Protocol 1.1, replacing morpholine with an alternative cyclic or acyclic secondary amine. The subsequent steps (1.2 and 1.3) can then be carried out on the new "Intermediate A" analogue.

Table of Potential Amine Nucleophiles:

Amine	Resulting Substituent	Potential SAR Question
Piperidine	Piperidin-1-yl	Effect of removing the ring oxygen
Thiomorpholine	Thiomorpholin-1-yl	Effect of replacing oxygen with sulfur
N-Methylpiperazine	4-Methylpiperazin-1-yl	Introduction of a basic nitrogen center
Pyrrolidine	Pyrrolidin-1-yl	Effect of a 5-membered ring vs. 6-membered
Diethylamine	N,N-Diethylamino	Effect of an acyclic, flexible substituent

Strategy B: Variation of the N-Pyrrole Moiety

The substitution pattern on the pyrrole ring is dictated by the choice of the 1,4-dicarbonyl compound used in the Paal-Knorr condensation (Protocol 1.3).[7] Using analogues of 2,5-hexanedione allows for the introduction of different alkyl or aryl groups, which can modulate the lipophilicity and steric profile of this part of the molecule.

General Protocol: Follow Protocol 1.3, replacing 2,5-hexanedione with an alternative 1,4-dicarbonyl compound.

Table of Potential 1,4-Dicarbonyl Reagents:

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1,4-Dicarbonyl Compound	Resulting Pyrrole Moiety	Potential SAR Question
3-Methyl-2,5-hexanedione	2,3,5-Trimethyl-1H-pyrrol-1-yl	Effect of adding a methyl group
1-Phenyl-1,4-pentanedione	2-Methyl-5-phenyl-1H-pyrrol-1-yl	Introduction of an aryl group for potential π-stacking
2,5-Heptanedione	2-Ethyl-5-methyl-1H-pyrrol-1-yl	Asymmetric substitution; increased lipophilicity

Conclusion

The synthetic pathway to MDL-899 is robust, high-yielding, and relies on well-established, scalable chemical transformations. The key intermediates are readily prepared from the inexpensive starting material 3,6-dichloropyridazine.[8] The modularity of the synthesis, particularly the initial SNAr reaction and the final Paal-Knorr condensation, provides medicinal chemists with a powerful and flexible platform for generating extensive libraries of analogues. This strategic approach is invaluable for conducting detailed SAR studies aimed at optimizing the therapeutic profile of this important class of antihypertensive agents.

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